

# CAS number 500-73-2 physicochemical data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phenyl trifluoroacetate*

Cat. No.: *B1293912*

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of **Phenyl Trifluoroacetate** (CAS 500-73-2)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the physicochemical properties of **Phenyl Trifluoroacetate**, identified by the CAS number 500-73-2. This compound is primarily utilized as a laboratory chemical. This document consolidates available data on its physical and chemical characteristics, supported by detailed experimental protocols for key analytical procedures.

## Physicochemical Data

The quantitative physicochemical data for **Phenyl Trifluoroacetate** are summarized in the tables below for ease of reference and comparison.

## Identification and Structure

Identifier	Value
CAS Number	500-73-2
Chemical Name	Phenyl Trifluoroacetate
Synonyms	Trifluoroacetic Acid Phenyl Ester
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub>
Molecular Weight	190.12 g/mol
SMILES	<chem>C1=CC=C(C=C1)OC(=O)C(F)(F)F</chem>
InChI Key	DVCMYAIUSOSIQP-UHFFFAOYSA-N

## Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid	[1][2]
Appearance	Colorless to Almost Colorless Clear Liquid	[1][2]
Odor	Slight	[2]
Boiling Point	146 - 149 °C	[2][3][4]
Melting Point	No data available	[2][3]
Flash Point	52 °C (125.6 °F)	[2]
Density	1.29 g/cm <sup>3</sup> (at 20°C)	[1]
Specific Gravity (20/20)	1.29	
Refractive Index	1.42	
Solubility in Water	No data available	[1][2]
Log Pow (n-octanol/water)	No data available	[1][2]

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are standard laboratory procedures and should be performed in a well-ventilated area, adhering to all relevant safety precautions.

## Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Heating block or oil bath on a hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer (calibrated)
- Clamps and stand
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **Phenyl Trifluoroacetate** into the test tube.
- Add a small magnetic stir bar to the test tube.
- Clamp the test tube securely within the heating block or oil bath.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle and even heating.
- Begin heating the sample.

- Observe the sample for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube. The point at which a ring of condensing liquid is stable is the reflux point.
- Adjust the position of the thermometer so that the bulb is at the level of the reflux ring.
- Record the stable temperature reading on the thermometer. This is the observed boiling point.
- Do not allow the sample to boil dry.
- Once the measurement is complete, turn off the heat and allow the apparatus to cool down before disassembly.

## Flash Point Determination (Closed-Cup Method)

The flash point is a measure of the lowest temperature at which the vapors of a liquid will ignite. The closed-cup method is a standard procedure for this determination.

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Heat source
- Stirrer
- Ignition source (e.g., gas flame or electric igniter)
- Thermometer (calibrated)

Procedure:

- Pour the **Phenyl Trifluoroacetate** sample into the test cup of the apparatus up to the marked filling line.
- Place the lid on the cup, ensuring a tight seal. The lid is equipped with a thermometer, a stirrer, and an opening for the ignition source.

- Begin heating the sample at a slow, constant rate (approximately 1°C per minute) while continuously stirring.
- At regular temperature intervals (e.g., every 2°C), apply the ignition source by dipping it into the vapor space of the cup for a short duration (approximately 0.5 seconds).
- The flash point is the lowest temperature at which a brief flash is observed inside the cup upon application of the ignition source.
- Record the temperature at which the flash occurs.

## Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of liquids.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Water bath (for temperature control)

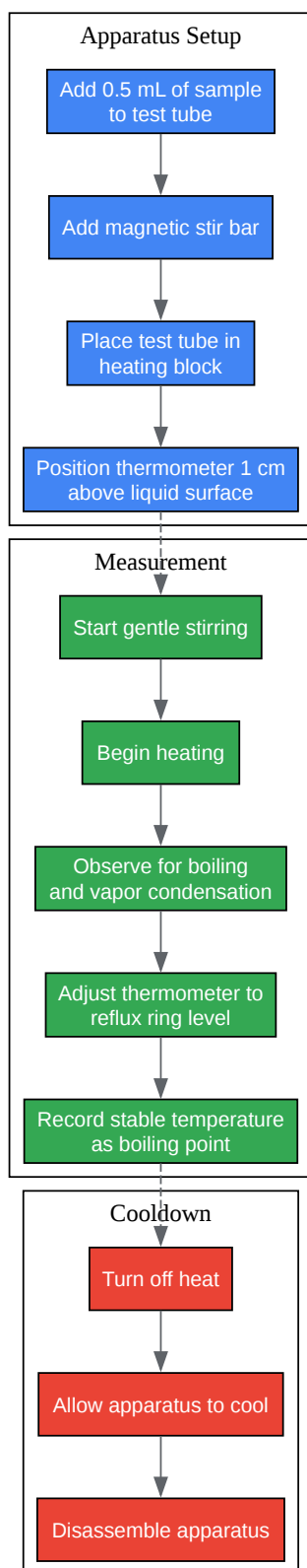
Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on the analytical balance and record the mass ( $m_1$ ).
- Fill the pycnometer with **Phenyl Trifluoroacetate**, ensuring no air bubbles are trapped. Insert the stopper carefully, allowing excess liquid to exit through the capillary.
- Wipe the outside of the pycnometer dry.
- Place the filled pycnometer in a water bath to bring it to a constant, known temperature (e.g., 20°C).

- Once the temperature has stabilized, ensure the liquid level is at the mark on the capillary (if necessary, add or remove a small amount of liquid).
- Reweigh the filled pycnometer and record the mass ( $m_2$ ).
- Calculate the mass of the liquid:  $m_{\text{liquid}} = m_2 - m_1$ .
- The density ( $\rho$ ) is calculated using the formula:  $\rho = m_{\text{liquid}} / V$ , where  $V$  is the known volume of the pycnometer.

## Visualization

Since **Phenyl Trifluoroacetate** is a laboratory reagent with no described signaling pathways, the following diagram illustrates the experimental workflow for determining its boiling point using the micro-reflux method.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination via Micro-Reflux.

## Conclusion

This technical guide has compiled the essential physicochemical data for **Phenyl Trifluoroacetate** (CAS 500-73-2). The provided tables offer a quick reference for its properties, while the detailed experimental protocols serve as a practical guide for laboratory analysis. The inclusion of a workflow diagram for boiling point determination provides a clear visual representation of a key experimental procedure. This document is intended to be a valuable resource for researchers and professionals working with this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. uomus.edu.iq [uomus.edu.iq]
- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- To cite this document: BenchChem. [CAS number 500-73-2 physicochemical data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293912#cas-number-500-73-2-physicochemical-data]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)